

The Biological Relevance of 3-Hydroxy-OPC6-CoA: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-OPC6-CoA

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Abstract

3-Hydroxy-OPC6-CoA is a pivotal, yet transient, intermediate in the biosynthesis of jasmonic acid (JA), a critical plant hormone that orchestrates a wide array of physiological and defense responses. Understanding the metabolic context, quantification, and enzymatic conversion of this molecule is essential for elucidating the intricate regulatory networks of plant defense and development. This technical guide provides an in-depth overview of the biological relevance of **3-Hydroxy-OPC6-CoA**, detailing its role in the jasmonate biosynthetic pathway, methodologies for its quantification, and the experimental protocols necessary for its study. Quantitative data for related compounds are presented to establish a comparative framework, and key metabolic and experimental workflows are visualized to facilitate a deeper understanding of its biological significance.

Introduction: The Central Role of 3-Hydroxy-OPC6-CoA in Jasmonate Biosynthesis

Jasmonic acid and its derivatives, collectively known as jasmonates (JAs), are lipid-derived signaling molecules that are integral to a plant's ability to respond to both biotic and abiotic stresses, such as insect herbivory, pathogen infection, and wounding.[1] The biosynthesis of JA is a well-defined pathway that spans two cellular compartments: the chloroplast and the peroxisome.[2] **3-Hydroxy-OPC6-CoA** emerges as a key intermediate within the peroxisomal β -oxidation stage of this pathway.[3]

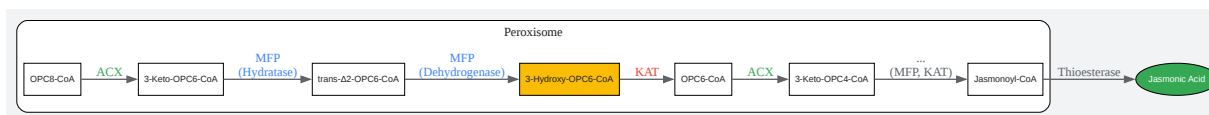
The journey to jasmonic acid begins in the chloroplast with the conversion of α -linolenic acid to 12-oxo-phytodienoic acid (OPDA). OPDA is then transported to the peroxisome, where it undergoes reduction to 3-oxo-2-(2'[Z]-pentenyl)-cyclopentane-1-octanoic acid (OPC-8:0).[2] This molecule is then activated to its coenzyme A (CoA) thioester, OPC8-CoA, which is the substrate for the peroxisomal β -oxidation machinery.[4] Through successive cycles of β -oxidation, the octanoic acid side chain of OPC8-CoA is shortened, leading to the eventual formation of jasmonoyl-CoA, the direct precursor to JA. **3-Hydroxy-OPC6-CoA** is an intermediate in the β -oxidation of OPC6-CoA, which is formed after the first round of β -oxidation of OPC8-CoA.

The transient nature of **3-Hydroxy-OPC6-CoA** makes its direct detection and quantification challenging. However, its biological relevance is underscored by its position as a crucial metabolic intermediate. The enzymes that catalyze its formation and subsequent conversion are potential targets for modulating jasmonate-mediated responses in plants, a concept of significant interest in the development of strategies for enhancing crop resilience.

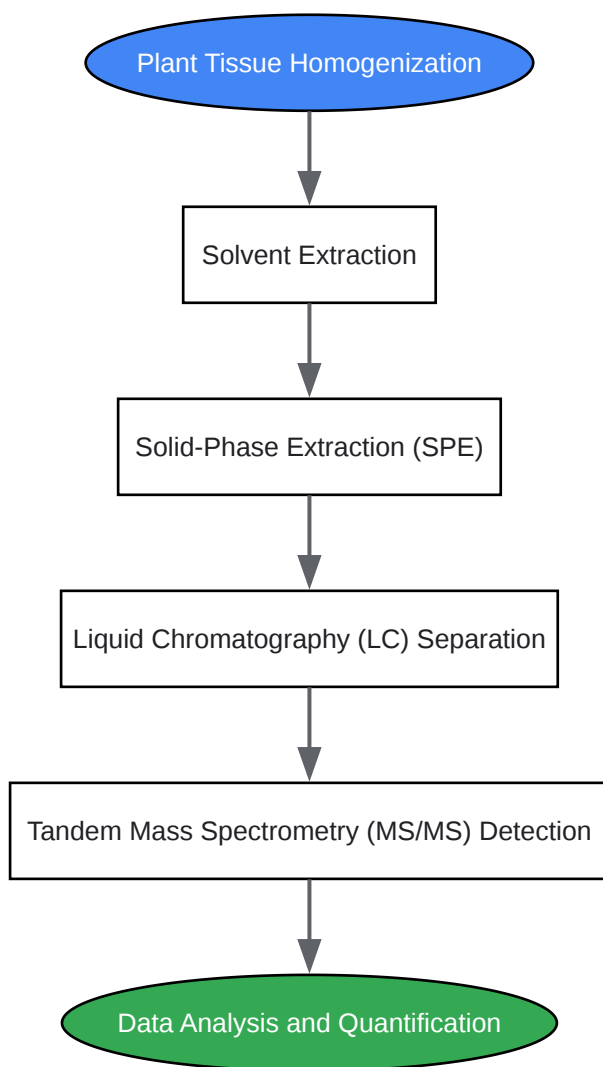
The Jasmonate Biosynthetic Pathway: The Peroxisomal β -Oxidation Cascade

The conversion of OPC8-CoA to jasmonoyl-CoA in the peroxisome involves three core enzymes of the β -oxidation cycle: Acyl-CoA Oxidase (ACX), Multifunctional Protein (MFP), and 3-Ketoacyl-CoA Thiolase (KAT).[2][3] **3-Hydroxy-OPC6-CoA** is specifically generated and consumed during the second cycle of this process.

The pathway can be visualized as follows:



LC-MS/MS Workflow for 3-Hydroxy-OPC6-CoA Quantification



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